

Elemental Composition and Structural Verification of C₁₃H₉BrO₂: A Comparative Guide to Analytical Techniques

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Bromobenzoic acid, phenyl ester

CAS No.: 1989-22-6

Cat. No.: B8774526

[Get Quote](#)

For Immediate Release

In the landscape of drug discovery and development, the precise determination of a compound's elemental composition and the unambiguous confirmation of its chemical structure are foundational pillars of scientific rigor. For researchers, scientists, and professionals in drug development, the ability to confidently characterize a molecule is paramount. This guide provides an in-depth technical comparison of analytical methodologies for the elemental and structural analysis of the brominated organic compound C₁₃H₉BrO₂, offering insights into the causality behind experimental choices and presenting supporting data.

Theoretical Elemental Analysis: The Foundational Calculation

Before any experimental analysis, a theoretical calculation of the elemental composition of C₁₃H₉BrO₂ is essential. This provides a baseline against which all experimental data will be compared. The calculation is based on the conventional atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).^{[1][2][3][4][5][6]}

To perform this calculation, we first determine the molecular weight of C₁₃H₉BrO₂ using the IUPAC conventional atomic weights:

- Carbon (C): 12.011 u[1][4]
- Hydrogen (H): 1.008 u[1]
- Bromine (Br): 79.904 u[2][5][7]
- Oxygen (O): 15.999 u[3]

Molecular Weight Calculation:

$$(13 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) + (2 \times 15.999) = 156.143 + 9.072 + 79.904 + 31.998 = 277.117 \text{ g/mol}$$

With the molecular weight established, the percentage composition of each element can be calculated as follows:

- %C = $(156.143 / 277.117) \times 100 = 56.34\%$
- %H = $(9.072 / 277.117) \times 100 = 3.27\%$
- %Br = $(79.904 / 277.117) \times 100 = 28.83\%$
- %O = $(31.998 / 277.117) \times 100 = 11.55\%$

These theoretical values are summarized in the table below.

Element	Atomic Weight (u)	Count	Total Mass (g/mol)	Percentage (%)
Carbon (C)	12.011	13	156.143	56.34
Hydrogen (H)	1.008	9	9.072	3.27
Bromine (Br)	79.904	1	79.904	28.83
Oxygen (O)	15.999	2	31.998	11.55
Total	277.117	100.00		

Experimental Verification: A Multi-faceted Approach

While theoretical calculations are crucial, experimental verification is the cornerstone of chemical analysis. A multi-technique approach is often employed to provide a comprehensive and self-validating characterization of a compound. This guide will focus on three principal techniques: Combustion Analysis for elemental composition, High-Resolution Mass Spectrometry for molecular formula confirmation, and Nuclear Magnetic Resonance Spectroscopy for structural elucidation.

Combustion Analysis: The Gold Standard for Elemental Composition

Combustion analysis is a robust and widely used technique for determining the elemental composition of organic compounds.^[8] Modern CHNS/O elemental analyzers operate on the principle of high-temperature combustion of the sample in an oxygen-rich environment, followed by the separation and detection of the resulting gaseous products.^{[8][9][10][11]}

A standard method for the determination of halogens in organic compounds is the oxygen flask combustion technique, as outlined in ASTM E442.^[12] The sample is burned in a closed flask containing oxygen, and the combustion products are absorbed into a solution for subsequent analysis.^[12]

Step-by-Step Methodology:

- **Sample Preparation:** A small, accurately weighed sample of C₁₃H₉BrO₂ (typically 1-3 mg) is encapsulated in a tin or silver capsule. The precise weight is critical as the final elemental composition is reported as a percentage of this initial mass.^[9]
- **Combustion:** The encapsulated sample is introduced into a high-temperature furnace (around 1000°C) within the elemental analyzer. In the presence of a continuous flow of pure oxygen, the organic compound undergoes complete combustion.
- **Conversion and Reduction:** The combustion products, including CO₂, H₂O, NO_x, and HBr, are swept by a helium carrier gas through a series of reactors. A reduction tube containing copper reduces nitrogen oxides to N₂ and removes excess oxygen.

- **Halogen Trapping:** For halogen-containing compounds, a specific trap is used to capture the hydrogen bromide (HBr) produced during combustion.
- **Gas Chromatography and Detection:** The remaining gases (CO₂, H₂O, N₂) are separated using a gas chromatography column. A thermal conductivity detector (TCD) then measures the concentration of each gas.
- **Data Analysis:** The detector signals are processed by software to calculate the percentage of Carbon, Hydrogen, and Nitrogen in the original sample. The bromine content is determined by analyzing the contents of the halogen trap, often through titration or ion chromatography. Oxygen is typically determined separately by pyrolysis in the absence of oxygen.

The experimental percentages of C, H, N, O, and Br are then compared to the theoretical values. A close correlation (typically within $\pm 0.4\%$) is a strong indicator of the sample's purity and the correctness of the empirical formula.



[Click to download full resolution via product page](#)

Caption: Workflow for the elemental analysis of C₁₃H₉BrO₂.

High-Resolution Mass Spectrometry (HRMS): Confirming the Molecular Formula

High-resolution mass spectrometry is a powerful technique for determining the precise mass of a molecule, which in turn can be used to deduce its molecular formula.[13] For a compound like C₁₃H₉BrO₂, HRMS is particularly valuable due to the unique isotopic signature of bromine.

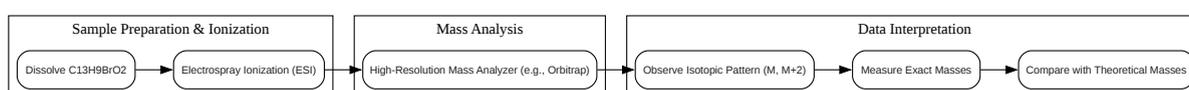
Bromine has two stable isotopes, ^{79}Br and ^{81}Br , which occur in almost a 1:1 natural abundance.^[14] This results in a characteristic isotopic pattern in the mass spectrum of a bromine-containing compound, with two peaks of nearly equal intensity separated by two mass-to-charge (m/z) units.^{[14][15][16]}

- **Sample Introduction and Ionization:** A dilute solution of the sample is introduced into the mass spectrometer. A "soft" ionization technique, such as electrospray ionization (ESI), is typically used to generate the molecular ion with minimal fragmentation.
- **Mass Analysis:** The ions are then passed through a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap), which measures their m/z values with high accuracy (typically to four or more decimal places).
- **Data Interpretation:** The resulting mass spectrum will show a pair of peaks corresponding to the molecular ion of $\text{C}_{13}\text{H}_9\text{BrO}_2$ containing ^{79}Br and ^{81}Br . The high-resolution measurement allows for the determination of the exact mass, which can be compared to the theoretical exact masses of all possible molecular formulas within a certain mass range.

Theoretical Exact Masses for $\text{C}_{13}\text{H}_9\text{BrO}_2$:

- $\text{C}_{13}\text{H}_9(^{79})\text{BrO}_2$: $(13 \times 12.000000) + (9 \times 1.007825) + (1 \times 78.918338) + (2 \times 15.994915) = 275.9783 \text{ g/mol}$
- $\text{C}_{13}\text{H}_9(^{81})\text{BrO}_2$: $(13 \times 12.000000) + (9 \times 1.007825) + (1 \times 80.916291) + (2 \times 15.994915) = 277.9762 \text{ g/mol}$

The observation of two peaks at these exact masses with a near 1:1 intensity ratio provides very strong evidence for the molecular formula $\text{C}_{13}\text{H}_9\text{BrO}_2$.



[Click to download full resolution via product page](#)

Caption: Workflow for HRMS analysis of C₁₃H₉BrO₂.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Structure

While elemental analysis and mass spectrometry confirm the "what" and "how much" of a molecule's composition, Nuclear Magnetic Resonance (NMR) spectroscopy reveals the "how it's connected," providing detailed information about the chemical structure.^{[17][18]} For an aromatic compound like C₁₃H₉BrO₂, ¹H and ¹³C NMR are indispensable.

NMR spectroscopy is based on the magnetic properties of atomic nuclei.^[19] When placed in a strong magnetic field, certain nuclei (like ¹H and ¹³C) can absorb radiofrequency energy at specific frequencies. These frequencies, known as chemical shifts, are highly dependent on the local electronic environment of each nucleus.^[20]

The exact structure of C₁₃H₉BrO₂ is not specified, but assuming a structure with a brominated aromatic ring, we can predict the general features of its NMR spectra.

- ¹H NMR:
 - Aromatic Protons: Protons on the aromatic ring will typically appear in the downfield region of the spectrum (around 6.5-8.0 ppm).^{[21][22]} The splitting pattern of these signals (e.g., doublets, triplets) provides information about the substitution pattern on the ring.^{[22][23]}
 - Other Protons: The chemical shifts and splitting patterns of the remaining protons will depend on their connectivity to the aromatic ring and the carbonyl and ether functionalities.
- ¹³C NMR:
 - Aromatic Carbons: Carbons in the aromatic ring typically resonate in the 120-150 ppm range.^[21]
 - Carbonyl Carbon: The carbon of the carbonyl group (C=O) will appear significantly downfield, often above 160 ppm.

- Effect of Bromine: The carbon atom directly attached to the electronegative bromine atom will be deshielded and its signal shifted downfield. Conversely, the ortho and para carbons may experience some shielding.

By analyzing the number of signals, their chemical shifts, their integration (for ^1H NMR), and the coupling patterns, a detailed picture of the molecule's structure can be assembled.

Comparison of Analytical Techniques

The following table provides a comparative summary of the information obtained from each of the discussed analytical techniques.

Technique	Information Provided	Strengths	Limitations
Combustion Analysis	Elemental composition (%C, %H, %N, %S, %O, %Br)	High precision and accuracy for elemental ratios, cost-effective.	Provides only the empirical formula, not the molecular formula or structure.
High-Resolution Mass Spectrometry (HRMS)	Exact mass and molecular formula	High sensitivity, provides molecular weight and formula, isotopic pattern confirms presence of elements like Br.	Does not provide structural information about isomers.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Detailed structural information (connectivity of atoms)	Unambiguous structure elucidation, information on stereochemistry.	Lower sensitivity than MS, can be complex to interpret for large molecules.

Conclusion: An Integrated Approach for Unambiguous Characterization

For the comprehensive and unambiguous characterization of a novel compound such as $\text{C}_{13}\text{H}_9\text{BrO}_2$, a single analytical technique is insufficient. The synergistic use of combustion

analysis, high-resolution mass spectrometry, and nuclear magnetic resonance spectroscopy provides a self-validating system of analysis. Combustion analysis confirms the elemental ratios, HRMS provides the exact molecular formula, and NMR elucidates the precise arrangement of atoms within the molecule. This integrated approach ensures the highest level of scientific integrity and is an indispensable workflow in modern drug discovery and development.

References

- Standard atomic weight. (n.d.). In Wikipedia. Retrieved February 15, 2026, from [\[Link\]](#)
- Common HNMR Patterns. (n.d.). Organic Chemistry Tutor. Retrieved February 15, 2026, from [\[Link\]](#)
- ASTM E442-91(2016)e1, Standard Test Method for Chlorine, Bromine, or Iodine in Organic Compounds by Oxygen Flask Combustion. (2016).
- Spectroscopy of Aromatic Compounds. (2024, March 17). Chemistry LibreTexts. Retrieved February 15, 2026, from [\[Link\]](#)
- Aromatics. (n.d.). Organic Chemistry at CU Boulder. Retrieved February 15, 2026, from [\[Link\]](#)
- High-Resolution Mass Spectrometry and Nontraditional Mass Defect Analysis of Brominated Historical Pigments. (2021, October 30). Analytical Chemistry. [\[Link\]](#)
- Standard atomic weights of the elements 2020 (IUPAC Technical Report). (n.d.). OSTI.GOV. Retrieved February 15, 2026, from [\[Link\]](#)
- Principles of NMR. (n.d.). Process NMR. Retrieved February 15, 2026, from [\[Link\]](#)
- How Does a CHNSO Analyzer Work? (2023, November 2). AZoM.com. Retrieved February 15, 2026, from [\[Link\]](#)
- Bromine Facts - Atomic Number 35 and Element Symbol Br. (2020, September 22). Science Notes. Retrieved February 15, 2026, from [\[Link\]](#)

- Atomic weights of the elements 2011 (IUPAC Technical Report). (2013, April 29). Pure and Applied Chemistry. [\[Link\]](#)
- Clarifying atomic weights: A 2016 four-figure table of standard and conventional atomic weights. (2017, March 29). USGS.gov. Retrieved February 15, 2026, from [\[Link\]](#)
- Atomic Weight of Bromine. (n.d.). Commission on Isotopic Abundances and Atomic Weights. Retrieved February 15, 2026, from [\[Link\]](#)
- CHNSO Organic Elemental Analysis - Sample Preparation. (n.d.). Mettler-Toledo International Inc. Retrieved February 15, 2026, from [\[Link\]](#)
- Determination of brominated aromatics by ^{13}C and ^1H NMR spectroscopy. (2015, August 14). Chemistry Stack Exchange. Retrieved February 15, 2026, from [\[Link\]](#)
- Nuclear magnetic resonance spectroscopy. (n.d.). In Wikipedia. Retrieved February 15, 2026, from [\[Link\]](#)
- Carbon is the 6th element of the periodic table of elements. (n.d.). Aqua-Calc. Retrieved February 15, 2026, from [\[Link\]](#)
- Mass spectrometry. (n.d.). In Wikipedia. Retrieved February 15, 2026, from [\[Link\]](#)
- Atomic weights of the elements 2011 (IUPAC Technical Report). (2013, April 29). Max-Planck-Gesellschaft. Retrieved February 15, 2026, from [\[Link\]](#)
- NMR Spectroscopy Principles, Interpreting an NMR Spectrum and Common Problems. (2024, February 22). Technology Networks. Retrieved February 15, 2026, from [\[Link\]](#)
- Short Summary of ^1H -NMR Interpretation. (n.d.). University of Wisconsin-Madison. Retrieved February 15, 2026, from [\[Link\]](#)
- Atomic weights of the elements 2011 (IUPAC Technical Report). (2011). ResearchGate. [\[Link\]](#)
- Isotopic Signature Transfer and Mass Pattern Prediction (IsoStamp): An Enabling Technique for Chemically-Directed Proteomics. (2011, May 23). Journal of the American Chemical

Society. [[Link](#)]

- Atomic Number of Bromine Br. (n.d.). AtomicNumber.net. Retrieved February 15, 2026, from [[Link](#)]
- NMR Spectroscopy :: Hans Reich NMR Collection - Content - Organic Chemistry Data. (2020, February 14). University of Wisconsin-Madison. Retrieved February 15, 2026, from [[Link](#)]
- Assigning the ¹H-NMR Signals of Aromatic Ring ¹H-atoms. (n.d.). University of Wisconsin-Milwaukee. Retrieved February 15, 2026, from [[Link](#)]
- Bromine - Element information, properties and uses. (n.d.). Royal Society of Chemistry. Retrieved February 15, 2026, from [[Link](#)]
- Nuclear magnetic resonance (NMR) spectroscopy. (n.d.). Royal Society of Chemistry. Retrieved February 15, 2026, from [[Link](#)]
- Mass Spectrometry Principles and Applications. (2004, June 10). ICDST. Retrieved February 15, 2026, from [[Link](#)]
- CHNS Elemental Analysers. (2008, April 29). The Royal Society of Chemistry. Retrieved February 15, 2026, from [[Link](#)]
- Atomic Weights of the Elements 2023. (n.d.). IUPAC. Retrieved February 15, 2026, from [[Link](#)]
- Basic Principles and Fundamental Aspects of Mass Spectrometry. (2022, March 24). ResearchGate. [[Link](#)]
- Introduction to Mass Spectrometry: What It Is and Why It's Important. (2025, June 20). GMI, Inc. Retrieved February 15, 2026, from [[Link](#)]
- The Principle, Types, and Applications of Mass Spectrometry: A Comprehensive Review. (2022, October 22). Journal of Chemistry. [[Link](#)]
- Isotopes in Mass Spectrometry. (2025, September 27). Chemistry Steps. Retrieved February 15, 2026, from [[Link](#)]

- The mass-spectrum of 1-bromo-2-chloroethane. (n.d.). Doc Brown's Chemistry. Retrieved February 15, 2026, from [\[Link\]](#)
- ASTM D7359 - 14 Standard Test Method for Total Fluorine, Chlorine, and Sulfur in Aromatic Hydrocarbons and Their Mixtures by Oxidative Pyrohydrolytic Combustion followed by Ion Chromatography Detection (Combustion Ion Chromatography-CIC). (n.d.). Analytik Jena. Retrieved February 15, 2026, from [\[Link\]](#)
- ASTM D4929 - 19a Standard Test Methods for Determination of Organic Chloride Content in Crude Oil. (n.d.). EST Analytical. Retrieved February 15, 2026, from [\[Link\]](#)
- Isotope Abundance. (2022, July 3). Chemistry LibreTexts. Retrieved February 15, 2026, from [\[Link\]](#)
- Chemical shifts. (n.d.). University of Regensburg. Retrieved February 15, 2026, from [\[Link\]](#)
- Approximate ^1H and ^{13}C NMR Shifts. (n.d.). Scribd. Retrieved February 15, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Standard atomic weight - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
2. sciencenotes.org [\[sciencenotes.org\]](https://sciencenotes.org)
3. Clarifying atomic weights: A 2016 four-figure table of standard and conventional atomic weights | U.S. Geological Survey [\[usgs.gov\]](https://usgs.gov)
4. aqua-calc.com [\[aqua-calc.com\]](https://aqua-calc.com)
5. Atomic Number of Bromine Br [\[atomicnumber.net\]](https://atomicnumber.net)
6. Bromine - Element information, properties and uses | Periodic Table [\[periodic-table.rsc.org\]](https://periodic-table.rsc.org)

- 7. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. azom.com [azom.com]
- 9. mt.com [mt.com]
- 10. rsc.org [rsc.org]
- 11. measurlabs.com [measurlabs.com]
- 12. img.antpedia.com [img.antpedia.com]
- 13. gmi-inc.com [gmi-inc.com]
- 14. One moment, please... [chemistrysteps.com]
- 15. Isotopic Signature Transfer and Mass Pattern Prediction (IsoStamp): An Enabling Technique for Chemically-Directed Proteomics - PMC [pmc.ncbi.nlm.nih.gov]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. Nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 18. Nuclear magnetic resonance (NMR) spectroscopy | Resource | RSC Education [edu.rsc.org]
- 19. process-nmr.com [process-nmr.com]
- 20. technologynetworks.com [technologynetworks.com]
- 21. chem.libretexts.org [chem.libretexts.org]
- 22. orgchemboulder.com [orgchemboulder.com]
- 23. organicchemistrytutor.com [organicchemistrytutor.com]
- To cite this document: BenchChem. [Elemental Composition and Structural Verification of C₁₃H₉BrO₂: A Comparative Guide to Analytical Techniques]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8774526#elemental-analysis-calculation-for-c13h9bro2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com